

3-(Trifluoromethyl)benzoic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzoic acid

Cat. No.: B184568

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An In-Depth Technical Guide to the Safety and Handling of **3-(Trifluoromethyl)benzoic Acid**

Introduction

3-(Trifluoromethyl)benzoic acid, a halogenated aromatic carboxylic acid, is a key building block and intermediate in the pharmaceutical and agrochemical industries.^[1] Its utility in medicinal chemistry is often attributed to the electron-withdrawing trifluoromethyl group, which can enhance metabolic stability and bioavailability in drug candidates.^[1] This guide provides a comprehensive overview of the safety and handling procedures for **3-(Trifluoromethyl)benzoic acid**, intended for researchers, scientists, and professionals in drug development. It covers hazard identification, exposure controls, emergency procedures, and toxicological data to ensure safe laboratory and manufacturing practices.

Chemical Identification

Proper identification is the first step in chemical safety. Key identifiers for **3-(Trifluoromethyl)benzoic acid** are summarized below.

Identifier	Value
Chemical Name	3-(Trifluoromethyl)benzoic acid
Synonyms	α,α,α-Trifluoro-m-toluic acid, m-(Trifluoromethyl)benzoic acid, 3-Carboxybenzotrifluoride[2]
CAS Number	454-92-2[2][3][4][5][6]
Molecular Formula	C8H5F3O2[1][4][5]
Molecular Weight	190.12 g/mol [2][5]
Appearance	White to light yellow crystalline powder[1][7]

Hazard Identification and Classification

3-(Trifluoromethyl)benzoic acid is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] The primary hazards are irritation to the skin, eyes, and respiratory system.

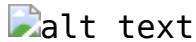
GHS Classification

The Globally Harmonized System (GHS) classification provides a standardized approach to hazard communication.

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage / Eye Irritation	2A	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3]

Signal Word: Warning[2][3]

Hazard Pictogram:



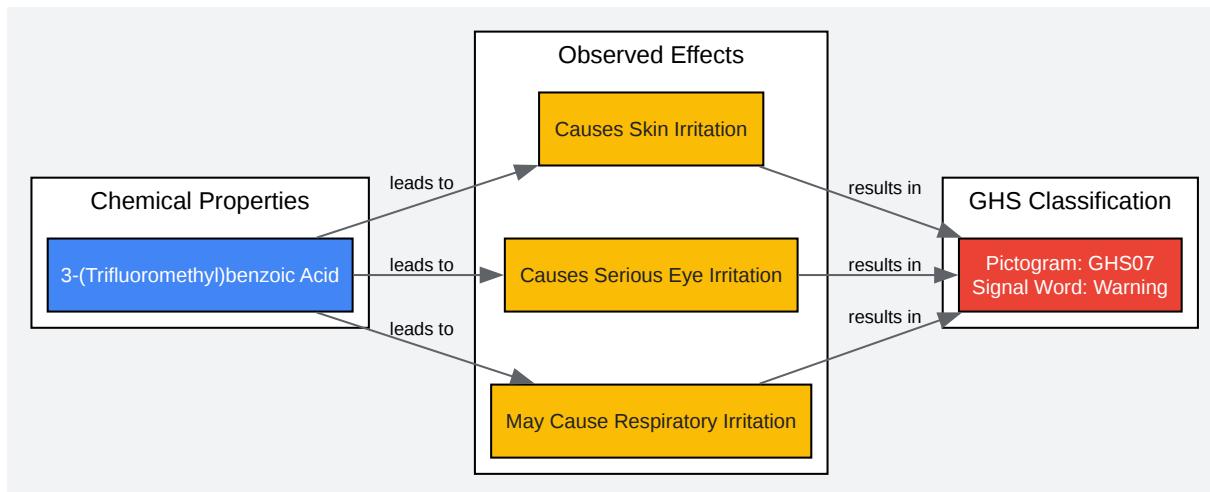
(GHS07)[4]

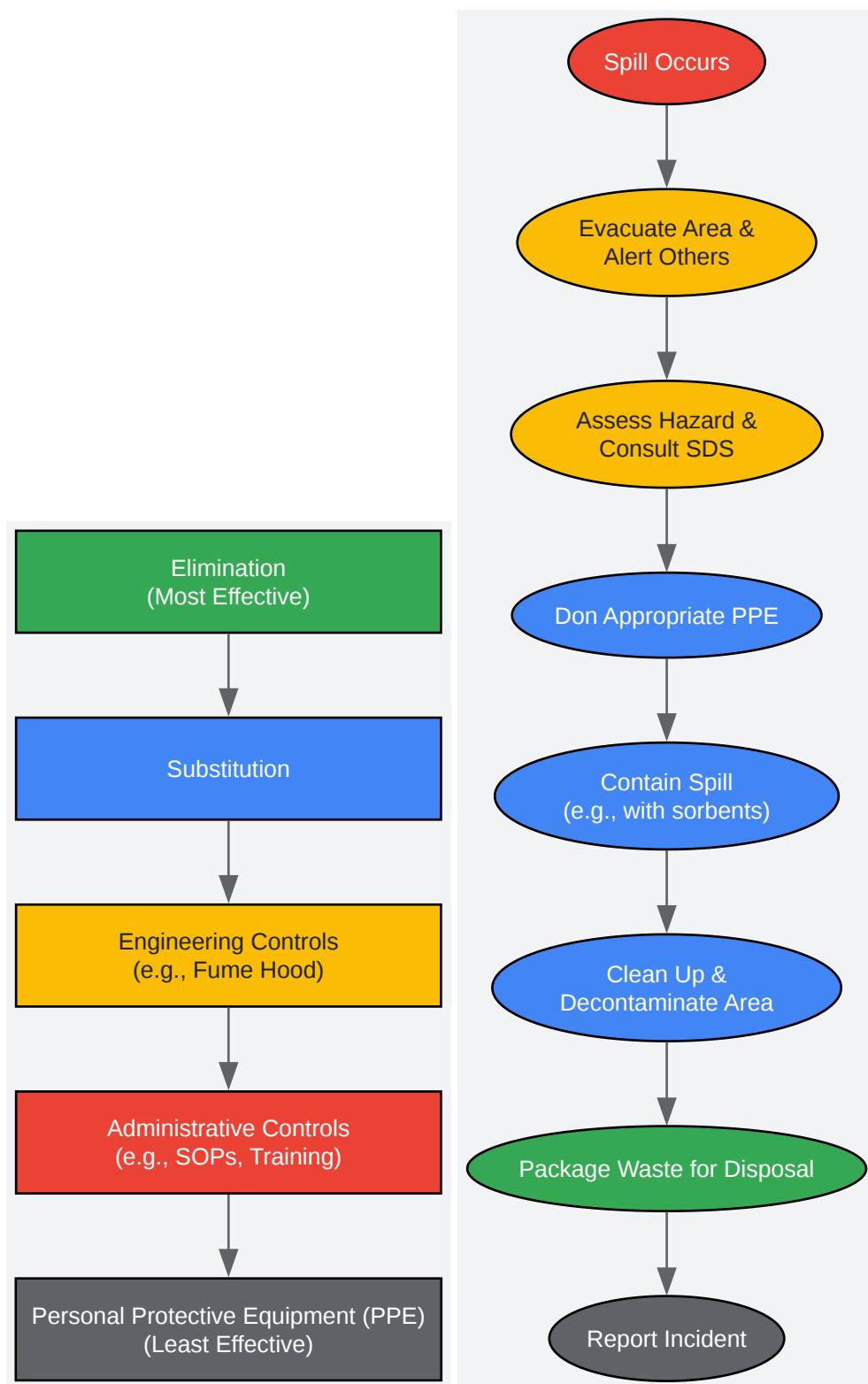
NFPA and HMIS Ratings

These ratings provide at-a-glance information for emergency responders and workplace safety.

Rating System	Health	Flammability	Instability / Reactivity	Special
NFPA 704	2[4]	0[4]	0[4]	N/A
HMIS III	2[4]	0[4]	0[4]	N/A

A health rating of 2 indicates a moderate hazard where temporary or minor injury may occur.[4]





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- To cite this document: BenchChem. [3-(Trifluoromethyl)benzoic acid safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b184568#3-trifluoromethyl-benzoic-acid-safety-and-handling>]

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